

Solubility Profile of Versalide: A Technical Guide

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Compound of Interest

Compound Name: Versalide

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This technical guide provides a comprehensive overview of the solubility characteristics of **Versalide** (acetyl hexamethyl tetralin), a synthetic musk historically used as a fragrance ingredient. Understanding the solubility of this compound is crucial for formulation development, environmental fate assessment, and toxicological studies. This document compiles available quantitative and qualitative solubility data, outlines a representative experimental protocol for solubility determination, and visualizes the workflow for clarity.

Core Physical and Chemical Properties

Versalide is a lipophilic, solid organic compound with low volatility. Its structure, characterized by a substituted tetralin core, dictates its solubility behavior, favoring nonpolar organic solvents over polar media like water.

Quantitative Solubility Data

The solubility of **Versalide** has been reported in several solvents, with a primary focus on its very low aqueous solubility. The available data, collated from various sources, is summarized in the table below. It is important to note the variability in reported values, which may stem from different experimental conditions and methods.

Solvent	Solubility Value	Temperature	Citation
Water	12 µg/L	Not Stated	[1][2]
Water	0.07008 mg/L (estimated)	25 °C	[3]
Water	~0.35 mg/L*	Not Stated	[4]
Qualitative Data			
Alcohol	Soluble	Not Stated	[1][3][5][6]
Benzyl Alcohol	Soluble	Not Stated	[3]
Benzyl Benzoate	Soluble	Not Stated	[3]
Diethyl Phthalate	Soluble	Not Stated	[3]
Isopropyl Myristate	Soluble	Not Stated	[3]
Organic Solvents	Soluble	Not Stated	[7][8]
Chloroform	Slightly Soluble	Not Stated	[1]
Methanol	Slightly Soluble	Not Stated	[1]

*Note: Due to the limited experimental data for **Versalide**, the measured water solubility of its structural isomer, Tonalide, is often used as an indicative value.[4]

Experimental Protocol for Solubility Determination

While specific experimental details for **Versalide** are scarce in the public literature, a standard protocol for determining the solubility of poorly soluble solids like **Versalide** can be outlined based on established methods such as the shake-flask method, in accordance with OECD Guideline 105.

Objective: To determine the saturation solubility of **Versalide** in a given solvent at a specific temperature.

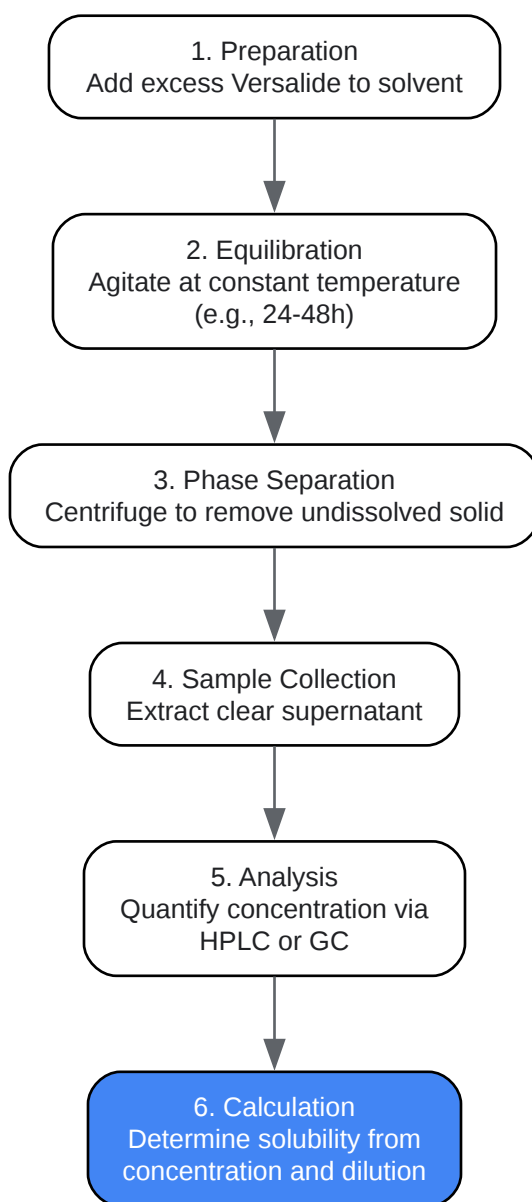
Materials:

- **Versalide** (analytical grade)
- Solvent of interest (e.g., water, ethanol, etc.)
- Shaking incubator or thermostatted water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

Methodology:

- **Preparation of Supersaturated Solution:** An excess amount of solid **Versalide** is added to a known volume of the solvent in a sealed flask. This ensures that the solvent becomes saturated and that undissolved solid remains.
- **Equilibration:** The flasks are agitated in a thermostatted shaker or water bath at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The equilibrated mixture is allowed to stand to permit the settling of undissolved **Versalide**. To ensure complete removal of solid particles, the solution is then centrifuged at a high speed.
- **Sample Analysis:** A precise aliquot of the clear supernatant is carefully removed and diluted with an appropriate solvent. The concentration of **Versalide** in the diluted sample is then quantified using a validated analytical method, such as HPLC or GC, against a calibration curve prepared from standards of known concentrations.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in mg/L or µg/L.

The following diagram illustrates the general workflow for this experimental protocol.



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Experimental workflow for determining the solubility of **Versalide**.

Conclusion

Versalide exhibits very low solubility in water and is soluble in a range of common organic solvents, as expected from its lipophilic structure.[1][3][7][8] The quantitative data for its aqueous solubility varies, highlighting the challenges in measuring the solubility of such hydrophobic compounds. The provided experimental protocol offers a standardized approach for obtaining reliable and reproducible solubility data, which is essential for any scientific or developmental work involving this compound.

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